

Essential Safety and Logistical Information for Handling Cyclizine-d3

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Compound of Interest

Compound Name: Cyclizine-d3

Cat. No.: B13444242

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Cyclizine-d3** in a laboratory setting. Adherence to these procedures is essential to mitigate risks and ensure a safe research environment for all personnel. Cyclizine is classified as toxic if swallowed, in contact with skin, or inhaled, and is suspected of damaging fertility or the unborn child.^{[1][2][3]}

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following equipment must be worn at all times when handling **Cyclizine-d3**:

- **Respiratory Protection:** A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if irritation or other symptoms are experienced.^[4] For activities with a high risk of aerosol generation, a full-face air-purifying respirator is recommended.
- **Eye and Face Protection:** Chemical safety goggles that meet ANSI Z87.1 standards are required.^[5] A face shield should be worn in addition to goggles when there is a splash hazard.^{[5][6]}
- **Skin and Body Protection:** A flame-resistant lab coat is required.^[5] Disposable gowns with tight-fitting cuffs are also recommended and should be changed every two to three hours or immediately after a spill.^[7] Full-body "bunny suit" coveralls offer head-to-toe protection.^[7]

- Hand Protection: Wear two pairs of powder-free, chemical-resistant gloves.[8] The outer gloves should be heavy-duty and chemically resistant, while the inner gloves can be a flexible laminate type.[5] Gloves should be changed regularly, at least every 30 to 60 minutes, or immediately if contaminated or damaged.[8]

Quantitative Toxicity Data

The following table summarizes the available quantitative toxicity data for Cyclizine. This data underscores the compound's potency and the need for careful handling.

Route of Administration	Species	Dose (LD50)	Reference
Oral	Mouse	165 mg/kg	[3]
Intraperitoneal	Mouse	58 mg/kg	[3]

Standard Operating Procedure for Handling Cyclizine-d3

This section outlines the step-by-step methodology for safely handling **Cyclizine-d3** in a research laboratory.

Engineering Controls and Preparation

- Designated Area: All work with **Cyclizine-d3** must be conducted in a designated area within a chemical fume hood or a glove box to minimize inhalation exposure.[4]
- Ventilation: Ensure adequate ventilation in the laboratory, especially in confined areas.[4] The designated fume hood should have a certified face velocity.
- Pre-use Inspection: Before starting any work, inspect all PPE for integrity. Ensure that the fume hood is functioning correctly and that all necessary safety equipment (spill kit, emergency shower, eyewash station) is accessible.

Handling and Experimental Workflow

- Weighing: To minimize aerosolization, weigh the compound in a containment balance enclosure or a fume hood. Use anti-static weighing boats.
- Solution Preparation: When preparing solutions, add the solvent to the solid compound slowly to avoid splashing.
- Personal Hygiene: Wash hands thoroughly after handling, even if gloves were worn.^[1] Do not eat, drink, or smoke in the laboratory.^[4]
- Clothing: Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.^[1]^[4]

Spill Management and First Aid

- In Case of a Spill:
 - Evacuate personnel from the immediate area.^[4]
 - Wear appropriate PPE before cleaning the spill.
 - Cover the spill with an absorbent material.
 - Collect the absorbed material into a suitable container for disposal.^[1]
 - Clean the spill area thoroughly.^[1]
- First Aid Measures:
 - If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.^[4]^[9]
 - In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.^[1]^[4]
 - In Case of Eye Contact: Rinse immediately with plenty of water for at least 15 minutes and seek medical advice.^[4]

- If Swallowed: Do NOT induce vomiting. Call a physician or poison control center immediately.[\[1\]](#)[\[4\]](#)

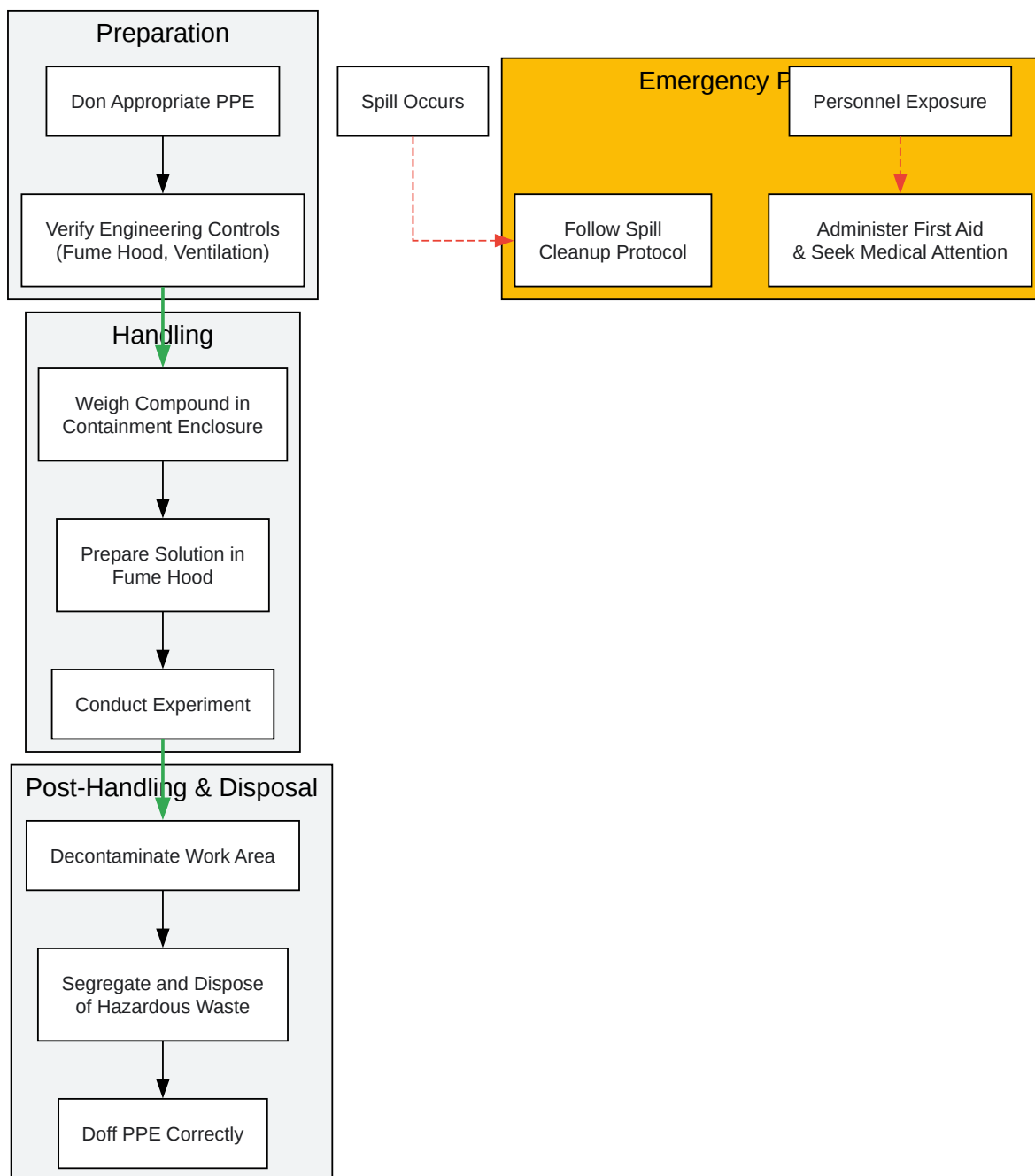
Disposal Plan

Proper disposal of **Cyclizine-d3** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

- Waste Categorization: Cyclizine waste is considered hazardous pharmaceutical waste.[\[10\]](#)[\[11\]](#)
- Containerization:
 - Solid Waste: All solid waste contaminated with **Cyclizine-d3** (e.g., gloves, weighing boats, paper towels) should be placed in a designated, sealed, and clearly labeled hazardous waste container. A purple-lidded container is typically used for cytotoxic and cytostatic waste.[\[10\]](#)
 - Liquid Waste: Unused solutions of **Cyclizine-d3** should be collected in a labeled, sealed, and non-reactive hazardous waste container.
- Disposal Method: The recommended method for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and exhaust air.[\[1\]](#) Do not empty into drains.[\[12\]](#) Dispose of contents and container at a hazardous or special waste collection point in accordance with local, state, and federal regulations.[\[4\]](#)[\[12\]](#)

Workflow for Safe Handling of Cyclizine-d3

Safe Handling Workflow for Cyclizine-d3

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **Cyclizine-d3**.

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